

L-Allooctopine: A Technical Overview of a Novel Alanine Derivative

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Compound of Interest

Compound Name: *L-Allooctopine*

Cat. No.: *B128377*

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L-Allooctopine, a derivative of alanine, presents as a subject of interest for novel compound research. This technical guide consolidates the currently available physicochemical data for **L-Allooctopine** and outlines a generalized framework for its potential investigation, given the limited specific experimental data in publicly accessible literature.

Physicochemical Properties

A clear understanding of a compound's basic molecular characteristics is the foundation of all further research. The molecular formula and weight of **L-Allooctopine** are summarized below.

Property	Value
Molecular Formula	C ₉ H ₁₈ N ₄ O ₄
Molecular Weight	246.26 g/mol [1][2]
Monoisotopic Mass	246.13280507 u

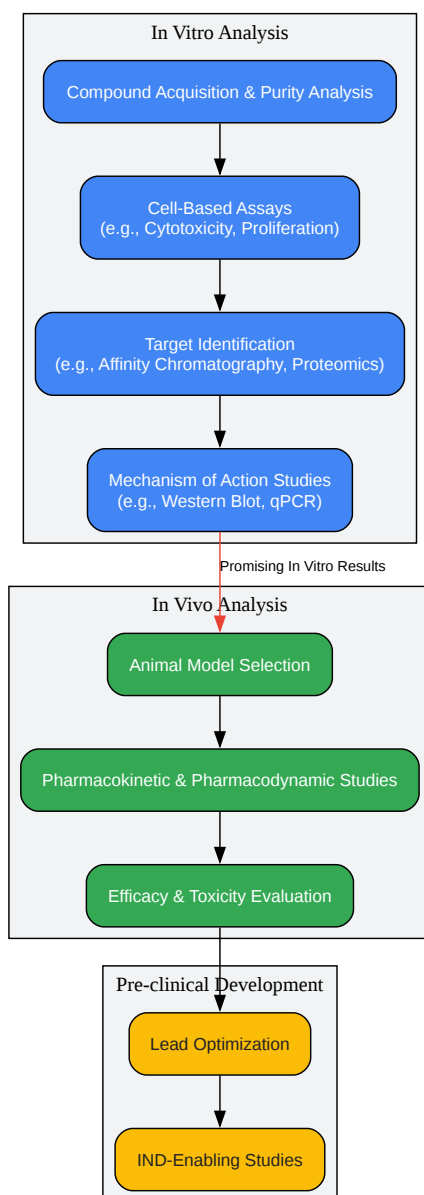
Biological Activity and Signaling Pathways: An Area for Future Research

As of the latest literature review, specific signaling pathways and detailed biological functions for **L-Allooctopine** have not been elucidated. The current body of public domain research does

not yet provide established experimental workflows or protocols directly pertaining to this molecule. Its structural relationship to octopine, a known compound involved in metabolic processes in some invertebrates, suggests a potential, though unexplored, role in related biological systems.

A General Framework for Investigation

For a novel compound such as **L-Allooctopine**, a structured investigatory workflow is essential. The following diagram illustrates a hypothetical, generalized experimental approach that could be employed to characterize its biological activity and mechanism of action.



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References

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- 2. researchgate.net [researchgate.net]
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